

Synthesis protocol for 3-Chloro-4-hydroxybenzamide

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Compound of Interest

Compound Name: 3-Chloro-4-hydroxybenzamide

CAS No.: 1007578-86-0

Cat. No.: B3024592

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Sources

- 1. US8822518B2 - Compounds as antagonists or inverse agonists of opioid receptors for treatment of addiction - Google Patents [patents.google.com]
- 2. Structure Function Studies on IMD-0354 Identifies Highly Active Colistin Adjuvants - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [osti.gov](https://www.osti.gov) [[osti.gov](https://www.osti.gov)]
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